

Thallium(I) Acetate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Thallium(I) acetate*

Cat. No.: *B042265*

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For researchers, scientists, and drug development professionals, this document provides an in-depth overview of **Thallium(I) acetate**, covering its chemical identifiers, physical and chemical properties, synthesis protocols, and key applications. Particular attention is given to its role in organic synthesis, supported by a detailed experimental protocol and a workflow visualization.

Chemical Identifiers and Properties

Thallium(I) acetate, with the CAS number 563-68-8, is an inorganic salt with significant applications in various fields of chemical research.^{[1][2][3]} It is also known by several synonyms, including thallos acetate and acetic acid thallium(I) salt.^{[1][2][4]} A comprehensive list of its chemical identifiers is provided in Table 1, and its key physical and chemical properties are summarized in Table 2.

Table 1: Chemical Identifiers for **Thallium(I) Acetate**

| Identifier | Value |
|---------------------------|-----------------------------------------------------|
| CAS Number | 563-68-8 |
| EC Number | 209-257-5[2] |
| PubChem CID | 11247[2] |
| ChemSpider ID | 10773[2] |
| UN Number | 1707[2] |
| Beilstein Registry Number | 3693914[4] |
| InChI | InChI=1S/C2H4O2.Tl/c1-2(3)4;/h1H3,(H,3,4);/q;+1/p-1 |
| SMILES | CC(=O)O[Tl] |

Table 2: Physical and Chemical Properties of **Thallium(I) Acetate**

| Property | Value |
|-------------------|------------------------------------------------------------------------------------------------------------------|
| Molecular Formula | C ₂ H ₃ O ₂ Tl[1][3] |
| Molecular Weight | 263.43 g/mol [1] |
| Appearance | White to off-white crystalline powder[5][6] |
| Melting Point | 124-128 °C[6] |
| Boiling Point | 117.1 °C[6] |
| Density | 3.77 g/cm ³ [4][6] |
| Solubility | Soluble in water, alcohol, chloroform, and ether. Sparingly soluble in hot water. Insoluble in acetone.[4][5] |

Synthesis of Thallium(I) Acetate

Thallium(I) acetate can be prepared through several synthetic routes. The selection of a particular method may depend on the desired purity and the available starting materials.

General Synthesis from Thallium(I) Precursors

A common method for the preparation of **Thallium(I) acetate** involves the reaction of Thallium(I) hydroxide or Thallium(I) carbonate with acetic acid. The resulting solution is then evaporated, and the product is recrystallized from alcohol to yield the purified salt.^[5]

Detailed Protocol from Thallium(III) Oxide

A specific protocol for the synthesis of **Thallium(I) acetate** involves the use of Thallium(III) oxide as a starting material.

Experimental Protocol:

- Dissolve Thallium(III) oxide in a mixture of acetic acid and acetic anhydride.
- Stir the mixture at a temperature of 80-90°C.
- After the reaction is complete, filter the solution to remove any insoluble impurities.
- Cool the filtrate to induce crystallization of **Thallium(I) acetate**.
- Collect the crystals and recrystallize them to obtain the final, purified product.^[3]

Applications in Organic Synthesis:

Iodoacetoxylation of Alkenes

Thallium(I) acetate serves as a valuable reagent in organic synthesis, particularly in the iodoacetoxylation of alkenes. This reaction is a key step in the preparation of vicinal diols, which are important structural motifs in many natural products and pharmaceuticals.

Experimental Protocol: Iodoacetoxylation of Cyclohexene

The following protocol details the use of **Thallium(I) acetate** in the iodoacetoxylation of cyclohexene, which can then be hydrolyzed to form 1,2-cyclohexanediol.

Materials:

- **Thallium(I) acetate**
- Cyclohexene
- Iodine
- Glacial acetic acid

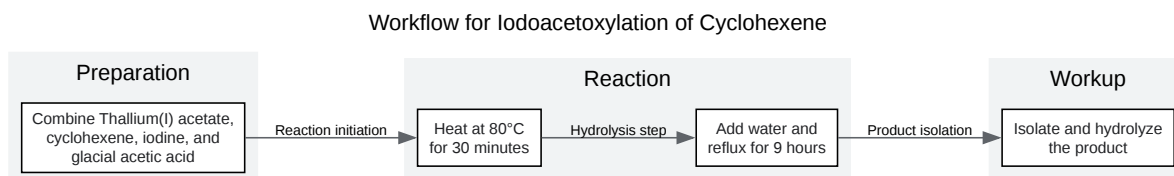
Procedure:

- In a round-bottomed flask equipped with a reflux condenser and a magnetic stirrer, combine **Thallium(I) acetate** (0.05447 mole) and 160 mL of glacial acetic acid.
- Add cyclohexene (0.036 mole) and iodine (0.0333 mole) to the suspension.
- Stir the mixture and heat it in a heating bath at 80°C for 30 minutes.
- Add 80 mL of water to the reaction mixture and continue stirring at reflux for 9 hours.
- Isolate and hydrolyze the product to obtain 1,2-cyclohexanediol.

Caution: Thallium and its compounds are extremely toxic. All manipulations should be performed in a well-ventilated fume hood, and appropriate personal protective equipment, including gloves, should be worn.

Experimental Workflow

The following diagram illustrates the workflow for the iodoacetoxylation of cyclohexene using **Thallium(I) acetate**.



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Caption: A flowchart illustrating the key steps in the iodoacetoxylation of cyclohexene.

Other Applications

Beyond its use in specific organic reactions, **Thallium(I) acetate** has been utilized in other areas:

- **Material Science:** It serves as a precursor in the synthesis of thallium-containing materials, such as high-temperature superconductors and optical glasses.
- **Analytical Chemistry:** It can be used in analytical methods for the detection and quantification of thallium in various samples.
- **Historical Medical Use:** It was formerly used as a depilatory agent, though this application has been discontinued due to its high toxicity.

Safety and Handling

Thallium(I) acetate is a highly toxic compound and must be handled with extreme care. It is readily absorbed through the skin and digestive tract and can be fatal if inhaled, ingested, or absorbed.[5] Effects of exposure are cumulative, and symptoms may be delayed.[5] All work with this compound should be conducted in a certified chemical fume hood with appropriate personal protective equipment, including gloves, lab coat, and eye protection. Waste containing thallium must be disposed of as hazardous waste according to institutional and governmental regulations.

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References

- 1. THALLIUM(I) ACETATE | 563-68-8 [chemicalbook.com]

- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. books.rsc.org [books.rsc.org]
- 4. 醋酸铊(I) $\geq 99\%$ | Sigma-Aldrich [sigmaaldrich.com]
- 5. Thallium (I) acetate [himedialabs.com]
- 6. researchgate.net [researchgate.net]
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